

CAS number and molecular weight of heptylhydrazine sulfate

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Compound of Interest

Compound Name: Hydrazine, heptyl-, sulfate

Cat. No.: B15342465

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Technical Guide: Heptyl-hydrazine Sulfate

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of heptyl-hydrazine sulfate, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Data

Heptyl-hydrazine sulfate is the salt formed from the reaction of heptylhydrazine and sulfuric acid. While a specific CAS number for heptyl-hydrazine sulfate is not readily available in common chemical databases, the individual components are well-characterized. The molecular weight of the salt is the sum of its constituent parts.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Heptylhydrazine	2656-72-6[1]	C7H18N2	130.231[1]
Sulfuric Acid	7664-93-9	H ₂ SO ₄	98.08
Heptyl-hydrazine Sulfate	Not Assigned	C7H20N2O4S	228.31

Experimental Protocols

Foundational & Exploratory





2.1. Synthesis of Alkylhydrazine Sulfate (General Procedure)

This protocol is adapted from the synthesis of methylhydrazine sulfate and can serve as a general method for the preparation of heptyl-hydrazine sulfate. The synthesis involves the alkylation of a hydrazine precursor followed by salt formation with sulfuric acid.

Materials:

- Hydrazine sulfate
- Aqueous ammonia
- Heptaldehyde (as a precursor to heptylhydrazine)
- Benzene (or other suitable organic solvent)
- Dimethyl sulfate (as an example alkylating agent, to be replaced with a suitable heptylating agent)
- · Sulfuric acid
- Ethanol

Procedure:

- Preparation of the Hydrazine Base: In a round-bottom flask equipped with a mechanical stirrer, dissolve powdered hydrazine sulfate in water and aqueous ammonia.
- Formation of the Hydrazone: To the stirred solution, slowly add heptaldehyde. The reaction mixture is stirred for several hours to form the corresponding heptalazine (a hydrazone).
- Alkylation: The formed heptalazine is then reacted with a suitable alkylating agent in a solvent like benzene. The mixture is refluxed for several hours.
- Hydrolysis and Salt Formation: After cooling, the reaction mixture is treated with water to
 decompose any unreacted starting material. Concentrated sulfuric acid is then carefully
 added to the aqueous layer, leading to the precipitation of the crude heptyl-hydrazine sulfate.



 Purification: The crude product can be purified by recrystallization from a suitable solvent such as boiling 80% ethanol. The pure crystals are then filtered, washed with cold ethanol, and dried in a vacuum desiccator.[2]

2.2. Analytical Method for the Determination of Alkylhydrazines

The analysis of alkylhydrazines in biological or environmental samples often requires derivatization to improve stability and chromatographic performance. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are common analytical techniques.

General Workflow:

- Sample Preparation:
 - For biological samples (e.g., urine, plasma), precipitate proteins using an acid like trichloroacetic acid or hydrochloric acid.[3]
 - Extract interfering lipids with an organic solvent such as methylene chloride.[3]
- Derivatization:
 - The aqueous fraction containing the hydrazine is derivatized. Common derivatizing agents include aldehydes or ketones (e.g., pentafluorobenzaldehyde, p-chlorobenzaldehyde, vanillin) to form stable hydrazones.[3][4]
- Extraction of the Derivative:
 - The resulting hydrazone derivative is extracted from the aqueous phase using a suitable organic solvent like ethyl acetate or methylene chloride.[3]
- Analysis:
 - The extracted derivative is then analyzed by GC or HPLC.
 - GC Analysis: A nitrogen-phosphorus detector (NPD) or a mass spectrometer (MS) can be used for detection, providing high sensitivity and selectivity.[3][5]



 HPLC Analysis: An electrochemical detector (ED) is often employed for the sensitive detection of hydrazine derivatives.[5]

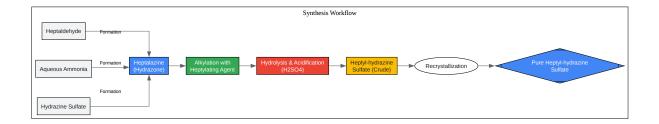
Signaling Pathways and Biological Activity

Specific signaling pathways directly modulated by heptyl-hydrazine have not been extensively characterized in publicly available literature. However, the biological activities of hydrazine derivatives and their hydrazones are subjects of broad research interest.

Hydrazine derivatives have been investigated for a range of pharmacological activities. For instance, hydralazine, a hydrazine-containing compound, is a known vasodilator that is believed to act by interfering with calcium transport in vascular smooth muscle, leading to the inhibition of calcium release from the sarcoplasmic reticulum.[6][7]

Hydrazones, which can be formed from hydrazines, exhibit a wide spectrum of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and antitumor properties.[8] [9][10] The mechanism of action for these activities often involves the interaction of the hydrazone moiety with various biological targets, such as enzymes and receptors.

Visualizations



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Caption: General workflow for the synthesis of heptyl-hydrazine sulfate.

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